

Solubility of Pigment Red 57:1 in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Pigment red 57*

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This technical guide provides a comprehensive overview of the solubility of **Pigment Red 57:1** (C.I. 15850:1), a widely used monoazo calcium salt pigment. Understanding the solubility of this pigment is critical for its application in various formulations, including inks, coatings, plastics, and cosmetics. This document compiles available quantitative and qualitative solubility data, outlines a general experimental protocol for solubility determination, and presents a visual workflow for the experimental process.

Quantitative and Qualitative Solubility Data

The solubility of **Pigment Red 57:1** is generally low in most common solvents, a characteristic typical of laked organic pigments. While extensive quantitative data in a wide range of organic solvents is not readily available in public literature, this guide summarizes the known values and qualitative descriptions.

Quantitative Solubility Data

Precise quantitative solubility data for **Pigment Red 57:1** in organic solvents is sparse. However, some data is available for its solubility in water.

Solvent	Temperature	Solubility
Water	25°C	8.9 mg/L[1]
Water	23°C	1.2 mg/L (0.0012 g/L)

It is important to note that the solubility in aqueous media can be influenced by pH. One source indicates a solubility of 1.0% in water at pH 8.1, which is significantly higher than the values reported for neutral water and likely reflects the salt form of the pigment.

Qualitative Solubility Information

Many technical data sheets and safety data sheets describe the solubility of **Pigment Red 57:1** in qualitative terms. This information, while not quantitative, provides valuable guidance for solvent selection.

Solvent/Solvent System	Solubility/Resistance Description
Ethanol	Insoluble[2][3][4][5][6][7]
Acetone	Insoluble[4]
Benzene	Insoluble[4]
Dimethylformamide (DMF)	Dissolves (absorption maximum at ~442 nm)[7]
Hot Water	Slightly soluble, yellowish-red color[3][4][5][6][7]
Cold Water	Insoluble[4][7]
Acetone/Water (1:1)	0.38% soluble
Dimethyl Sulfoxide (DMSO)	0.5% soluble
Ethanol/Water (4:6)	< 0.3% soluble
Solvent Resistance (Bleeding)	
Xylene	Rating: 4 (on a scale of 1-5)
Ethyl Acetate	Rating: 4-5 (on a scale of 1-5)
Methyl Ethyl Ketone (MEK)	Rating: 4-5 (on a scale of 1-5)

The resistance ratings indicate the pigment's tendency to "bleed" or migrate in the presence of the solvent, which is related to but not a direct measure of its solubility. A higher rating indicates better resistance and, generally, lower solubility.

Experimental Protocol for Determining Pigment Solubility

The following is a generalized experimental protocol for determining the solubility of **Pigment Red 57:1** in organic solvents. This protocol is based on established principles of solubility testing, as specific standardized methods for this pigment are not widely published.

Objective: To determine the saturation solubility of **Pigment Red 57:1** in a given organic solvent at a specified temperature.

Materials and Equipment:

- **Pigment Red 57:1** powder
- Selected organic solvents (e.g., ethanol, acetone, methyl ethyl ketone, ethyl acetate, xylene, dimethylformamide)
- Analytical balance (accurate to 0.1 mg)
- Volumetric flasks
- Conical flasks or sealed vials
- Constant temperature shaker bath or incubator
- Centrifuge
- Syringe filters (0.45 μm or smaller, solvent-compatible)
- UV-Vis spectrophotometer
- Cuvettes (solvent-compatible)
- Pipettes and other standard laboratory glassware

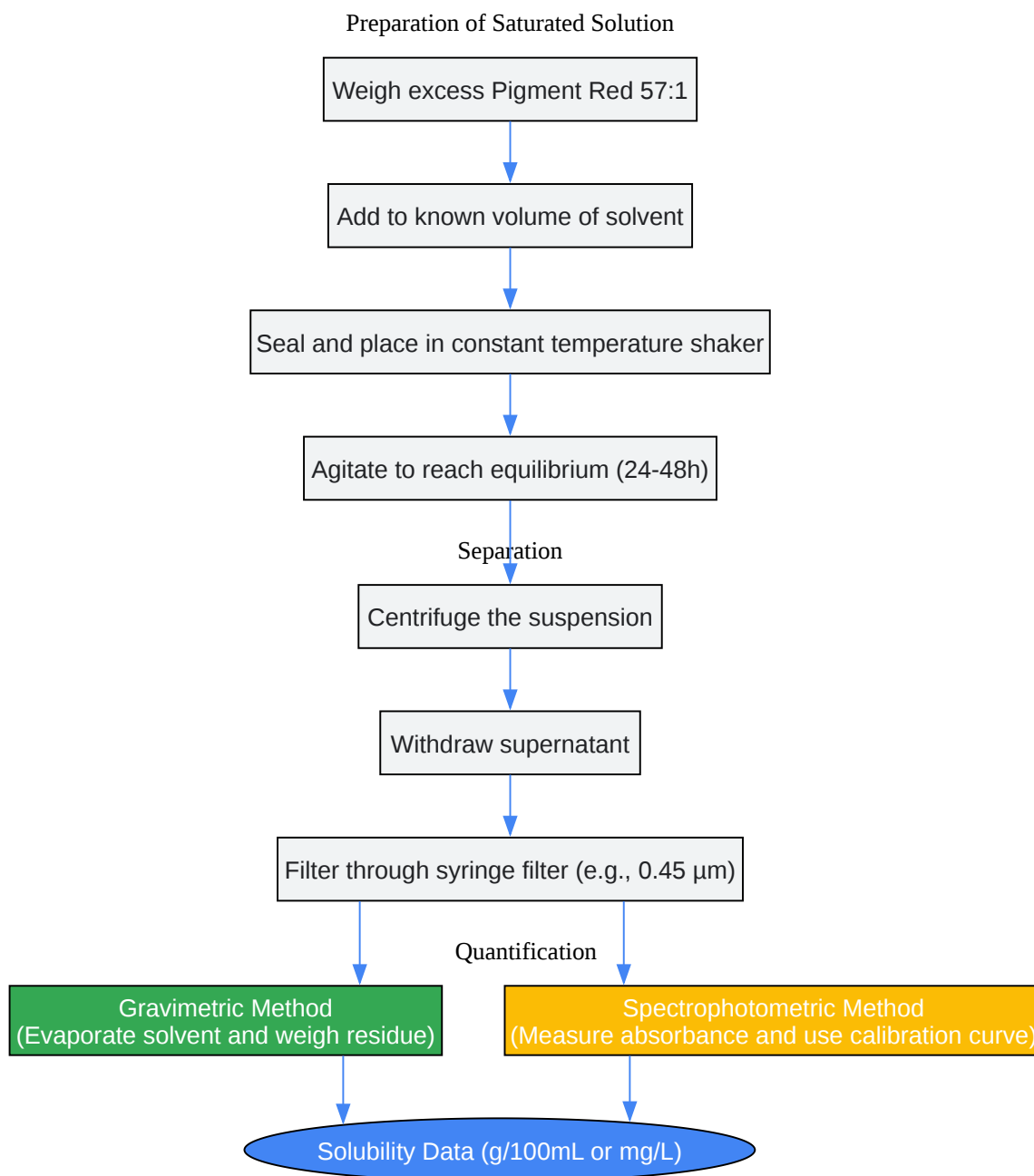
Procedure:

- Preparation of a Saturated Solution:
 - Accurately weigh an excess amount of **Pigment Red 57:1** and add it to a known volume of the selected organic solvent in a conical flask or vial. The amount of pigment should be sufficient to ensure that undissolved solids remain after reaching equilibrium.
 - Seal the flask/vial to prevent solvent evaporation.
 - Place the flask/vial in a constant temperature shaker bath set to the desired temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The time required for equilibrium may need to be determined experimentally.
- Separation of Undissolved Pigment:
 - After the equilibration period, allow the suspension to settle.
 - To separate the undissolved solid, centrifuge a portion of the suspension at a high speed.
 - Carefully withdraw the supernatant using a pipette, ensuring no solid particles are disturbed.
 - For complete removal of any remaining particulates, filter the supernatant through a syringe filter (e.g., 0.45 µm PTFE filter for organic solvents).
- Quantification of Dissolved Pigment:
 - Gravimetric Method (for higher solubility):
 - Accurately pipette a known volume of the clear, filtered saturated solution into a pre-weighed dish.
 - Evaporate the solvent under controlled conditions (e.g., in a fume hood or under a gentle stream of nitrogen) until the pigment residue is completely dry.

- Weigh the dish with the pigment residue. The difference in weight corresponds to the mass of the dissolved pigment.
- Calculate the solubility in g/100 mL or other appropriate units.
- Spectrophotometric Method (for lower solubility):
 - Prepare a series of standard solutions of **Pigment Red 57:1** of known concentrations in the same solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) to construct a calibration curve (Absorbance vs. Concentration). The λ_{max} for **Pigment Red 57:1** in DMF is approximately 442 nm^[7].
 - Measure the absorbance of the filtered saturated solution (diluting with a known volume of solvent if necessary to fall within the range of the calibration curve).
 - Use the calibration curve to determine the concentration of the pigment in the saturated solution.
- Data Reporting:
 - Report the solubility as the average of at least three independent measurements.
 - Specify the solvent, temperature, and the analytical method used (gravimetric or spectrophotometric).

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of pigment solubility.



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Caption: Experimental workflow for determining pigment solubility.

This guide provides a foundational understanding of the solubility of **Pigment Red 57:1**. For specific applications, it is highly recommended to perform experimental solubility testing using the intended solvent system and conditions.

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